

Ro 04-5595 hydrochloride storage and handling best practices

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Compound of Interest

Compound Name: Ro 04-5595 hydrochloride

Cat. No.: B070903 Get Quote

Technical Support Center: Ro 04-5595 Hydrochloride

This technical support center provides essential information for researchers, scientists, and drug development professionals on the proper storage, handling, and use of **Ro 04-5595 hydrochloride**.

Storage and Stability

Proper storage of **Ro 04-5595 hydrochloride** is critical to maintain its stability and ensure the integrity of your experimental results.



Condition	Solid Powder	In Solution (DMSO)	In Solution (Aqueous)
Short-term Storage	Desiccate at +4°C[1]	2 weeks at 4°C[2]	Information not available; prepare fresh
Long-term Storage	2 years at -20°C[2] or 3 years at -20°C.	6 months at -80°C[2] or 1 year at -80°C.	Not recommended
Shipping	Shipped at ambient temperature as a non-hazardous chemical. This product is stable for several weeks during ordinary shipping.	-	-

Note: Always refer to the Certificate of Analysis for batch-specific storage recommendations.

Handling and Safety

Ro 04-5595 hydrochloride should be handled by trained professionals in a laboratory setting. Adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

When handling **Ro 04-5595 hydrochloride**, the following personal protective equipment should be worn:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
- Skin Protection: Use impervious protective clothing, such as a lab coat. Handle with chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.
- Respiratory Protection: If working with the powder outside of a ventilated enclosure or if aerosolization is possible, use a dust respirator.



General Handling Precautions

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Do not eat, drink, or smoke when using this product.
- Wash hands and face thoroughly after handling.
- Avoid release to the environment.

Frequently Asked Questions (FAQs)

Q1: What is Ro 04-5595 hydrochloride?

A1: **Ro 04-5595 hydrochloride** is a selective antagonist for the GluN2B subunit-containing N-methyl-D-aspartate (NMDA) receptors, with a Ki of 31 nM.[1] It is a valuable tool for studying the role of GluN2B-containing NMDA receptors in various physiological and pathological processes.

Q2: What is the solubility of **Ro 04-5595 hydrochloride**?

A2: **Ro 04-5595 hydrochloride** is soluble to 15 mM in water and to 100 mM in DMSO.[1] For aqueous solutions, sonication may be recommended to aid dissolution.

Q3: How should I prepare a stock solution?

A3: To prepare a stock solution, we recommend dissolving **Ro 04-5595 hydrochloride** in DMSO. For example, to make a 10 mM stock solution, add 271.5 μ L of DMSO to 1 mg of the compound. For in vivo experiments, a common formulation involves dissolving the compound in a vehicle such as 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline/PBS/ddH2O.

Q4: Can I store solutions of **Ro 04-5595 hydrochloride**?

A4: Yes, DMSO solutions can be stored for up to 2 weeks at 4°C or for up to 6 months to a year at -80°C.[2] We recommend preparing aqueous solutions fresh for each experiment.



Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not fully dissolve in aqueous buffer.	The solubility of Ro 04-5595 hydrochloride in aqueous solutions is limited.	Try sonicating the solution to aid dissolution. If the desired concentration exceeds the solubility limit, consider preparing a higher concentration stock in DMSO and then diluting it into your aqueous buffer.
Inconsistent experimental results.	Improper storage leading to compound degradation. Inaccurate pipetting of stock solutions.	Ensure the compound is stored as recommended. Aliquot stock solutions to avoid repeated freeze-thaw cycles. Calibrate your pipettes regularly.
No observable effect of the compound in a cell-based assay.	The cells may not express GluN2B-containing NMDA receptors. The concentration of the antagonist may be too low.	Verify the expression of GluN2B in your cell line using techniques like Western blot or qPCR. Perform a doseresponse experiment to determine the optimal concentration.
Precipitation of the compound in the final experimental medium.	The final concentration of DMSO from the stock solution is too high, causing the compound to precipitate out of the aqueous medium.	Ensure the final concentration of DMSO in your experimental medium is low (typically <0.5%) to maintain solubility.

Experimental Protocols

In Vitro: Inhibition of NMDA-induced Calcium Influx in Primary Neuronal Cultures



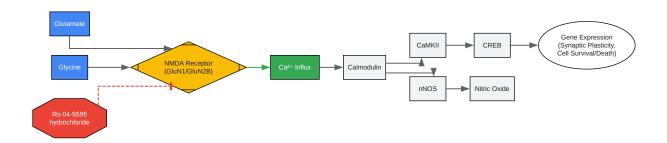
This protocol is a general guideline for assessing the antagonist activity of **Ro 04-5595 hydrochloride**.

- · Cell Preparation:
 - Plate primary cortical or hippocampal neurons on poly-D-lysine coated plates.
 - Culture neurons for 7-14 days in vitro to allow for receptor expression and maturation.
- Calcium Imaging:
 - Load neurons with a calcium indicator dye (e.g., Fura-2 AM) according to the manufacturer's instructions.
 - Wash the cells with a physiological buffer (e.g., HBSS) without Mg2+.
- · Compound Application:
 - Prepare a range of concentrations of Ro 04-5595 hydrochloride in the Mg2+-free buffer.
 - Pre-incubate the cells with the different concentrations of Ro 04-5595 hydrochloride for 15-30 minutes.
- NMDA Receptor Activation and Data Acquisition:
 - Establish a baseline fluorescence reading.
 - \circ Stimulate the cells with an agonist solution containing NMDA (e.g., 100 μ M) and a coagonist like glycine (e.g., 10 μ M).
 - Record the changes in intracellular calcium concentration using a fluorescence microscope or plate reader.
- Data Analysis:
 - Calculate the peak calcium response for each concentration of Ro 04-5595 hydrochloride.



- Normalize the data to the response observed with NMDA and glycine alone.
- Plot the normalized response against the log of the antagonist concentration to determine the IC50 value.

Visualizations NMDA Receptor Signaling Pathway

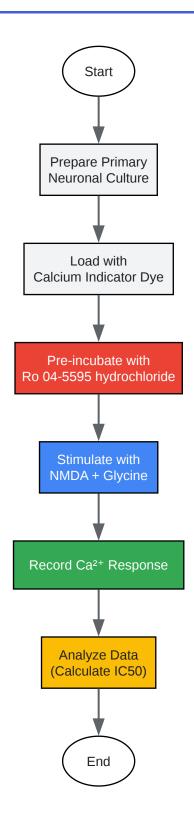


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Caption: NMDA Receptor Signaling Cascade and Point of Inhibition by **Ro 04-5595 hydrochloride**.

Experimental Workflow for In Vitro Assay





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Caption: Workflow for assessing Ro 04-5595 hydrochloride activity in vitro.



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References

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